

Wofasteril formulation for use in pharmaceutical cleanrooms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Wofasteril

Cat. No.: B1220858

[Get Quote](#)

Ein technischer Leitfaden zur Formulierung und Anwendung von **Wofasteril** in pharmazeutischen Reinräumen

Einführung

Die Aufrechterhaltung der Sterilität in pharmazeutischen Reinräumen ist von entscheidender Bedeutung für die Sicherheit und Wirksamkeit von Arzneimitteln. Die Dekontamination von Oberflächen und Ausrüstung erfordert den Einsatz von hochwirksamen Desinfektionsmitteln mit einem breiten Wirkungsspektrum. **Wofasteril**, ein Desinfektionsmittel auf Basis von Peressigsäure (PES), ist für den Einsatz in aseptischen Produktionsanlagen der Pharma- und Kosmetikindustrie vorgesehen.^{[1][2]} Dieser technische Leitfaden beschreibt die Formulierung, den Wirkmechanismus, die Wirksamkeitsdaten und die Anwendungsprotokolle von **Wofasteril** für Fachleute in der Forschung, Wissenschaft und Arzneimittelentwicklung.

Formulierung und Wirkstoffe

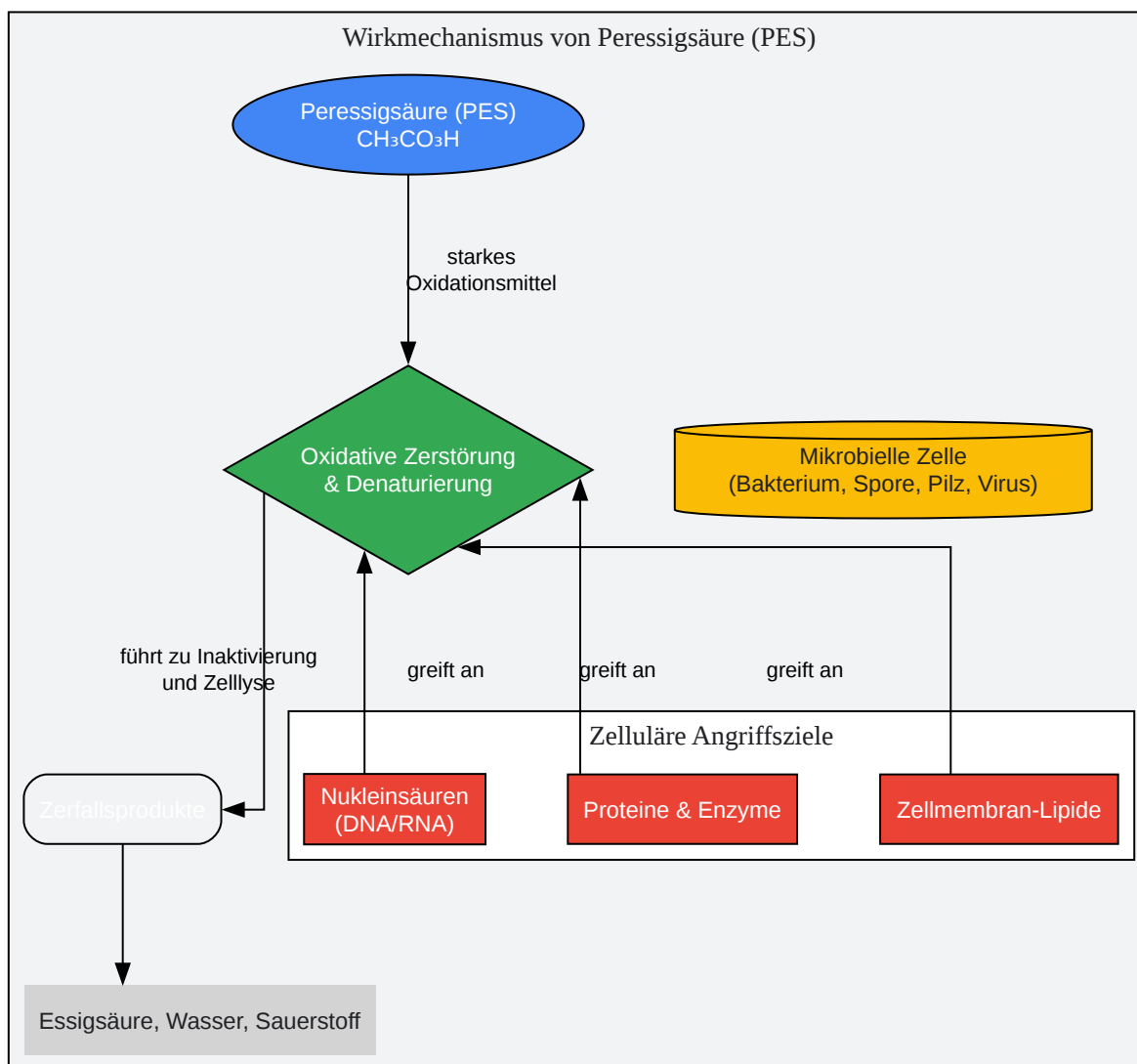
Wofasteril ist ein konzentriertes Desinfektionsmittel, dessen Hauptwirkstoff Peressigsäure (PES oder PAA) ist.^{[3][4]} Die Konzentration im Handelsprodukt liegt bei etwa 40 %.^[4] Für die Anwendung muss das Konzentrat unmittelbar vor Gebrauch mit Wasser verdünnt werden.^{[1][3]}

Eine Besonderheit von **Wofasteril** ist die Anwendung im sogenannten Kombinationsverfahren. Hierbei wird das saure **Wofasteril**-Konzentrat mit einem alkalischen Zusatz namens alcapur® in einem Verhältnis von typischerweise 1:3 in Wasser verdünnt.^{[1][3]} Diese Kombination

neutralisiert die Lösung, was zu einer besseren Materialverträglichkeit und einer geringeren Geruchsbelästigung führt, ohne die desinfizierende Wirkung zu beeinträchtigen.[3]

Wirkmechanismus der Peressigsäure

Der Wirkmechanismus von **Wofasteril** beruht auf den stark oxidativen Eigenschaften der Peressigsäure. Dieser unspezifische Wirkmechanismus verhindert die Entwicklung von mikrobiellen Resistenzen.[4] PES denaturiert Proteine und Enzyme, zerstört die Zellwände von Mikroorganismen und schädigt deren genetisches Material. Nach der Reaktion zerfällt Peressigsäure in umweltverträgliche Substanzen: Essigsäure, Wasser und Sauerstoff.[4]



[Click to download full resolution via product page](#)

Wirkmechanismus der Peressigsäure auf mikrobielle Zellen.

Antimikrobielle Wirksamkeit

Wofasteril besitzt ein breites Wirkungsspektrum, das bakterizide, mykobakterizide, fungizide, viruzide und sporizide Eigenschaften umfasst.[1][5] Besonders die sporizide Wirkung ist für den Einsatz in pharmazeutischen Reinräumen von großer Bedeutung.

Sporizide Wirksamkeit

In einer Studie wurde die sporizide Wirksamkeit von **Wofasteril**-Formulierungen gegen hochresistente Bacillus-Sporen auf Oberflächen von persönlicher Schutzausrüstung (PSA) untersucht. Die Ergebnisse zeigen eine hohe Effektivität.[6][7][8]

Formulierung	Wirkstoffkonzentration	Zielorganismus	Temperatur	Kontaktzeit	Log ₁₀ -Reduktion	Referenz
Wofasteril® SC super	1,75 % PES	Bacillus thuringiensis	35 °C	5 min	≥ 6.60 ± 0.20	[6][7]
Wofasteril®	2 % PES	Bacillus thuringiensis	35 °C	5 min	≥ 6.14 ± 0.49	[7]
Wofasteril® SC super	1,75 % PES	Bacillus Sporen (Risikogruppe 1 & 2)	Raumtemperatur	5 min	≥ 5.0	[6][7][8]
Wofasteril® SC super	1,75 % PES	B. cereus & B. anthracis Sterne	Raumtemperatur	5 min	Vollständige Inaktivierung	[6]

Tabelle 1: Zusammenfassung der quantitativen Daten zur sporiziden Wirksamkeit von **Wofasteril**.

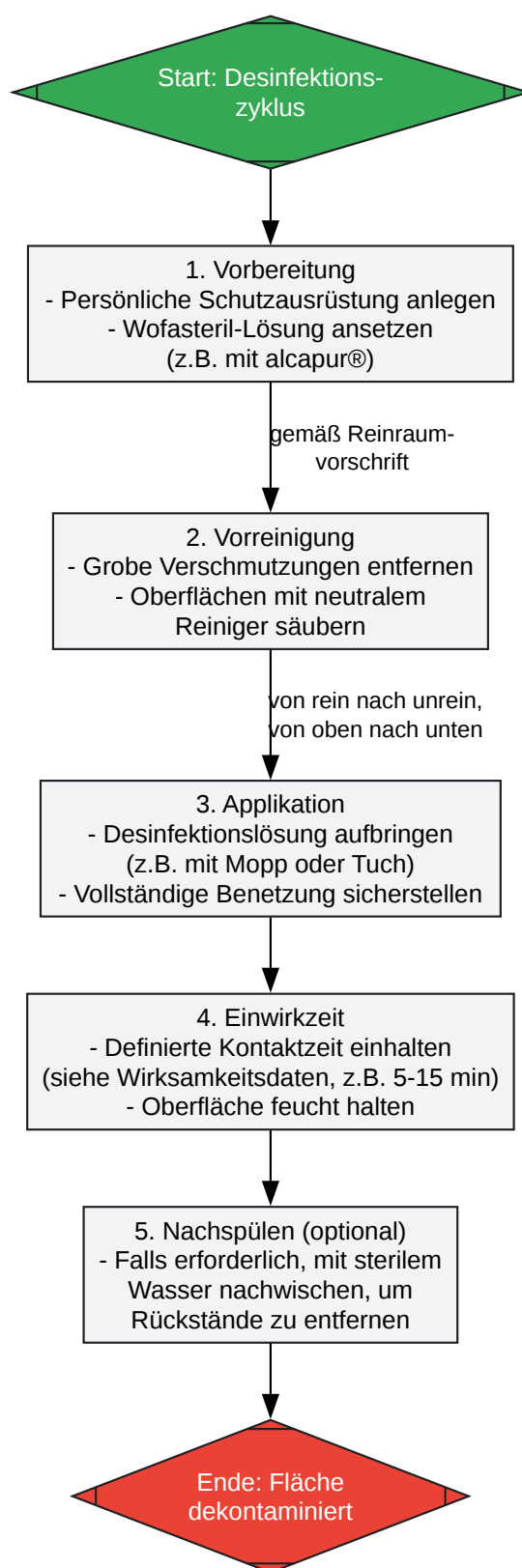
Eine weitere Untersuchung bestätigte die sporizide Aktivität einer Peressigsäure-basierten Formulierung gegen Sporen des hypervirulenten Stammes Clostridium difficile (Ribotyp 027). [9]

Anwendungsprotokolle in Reinräumen

Die Anwendung von **Wofasteril** in Reinräumen muss nach einem validierten Protokoll erfolgen, um eine gleichbleibende und effektive Dekontamination sicherzustellen.

Oberflächen-Wischdesinfektion

Die Wischdesinfektion ist die gängigste Methode zur Dekontamination von Oberflächen wie Werkbänken, Wänden, Böden und Geräten.



[Click to download full resolution via product page](#)

Allgemeiner Arbeitsablauf für die Oberflächen-Wischdesinfektion.

Raumdesinfektion mittels Verdampfung

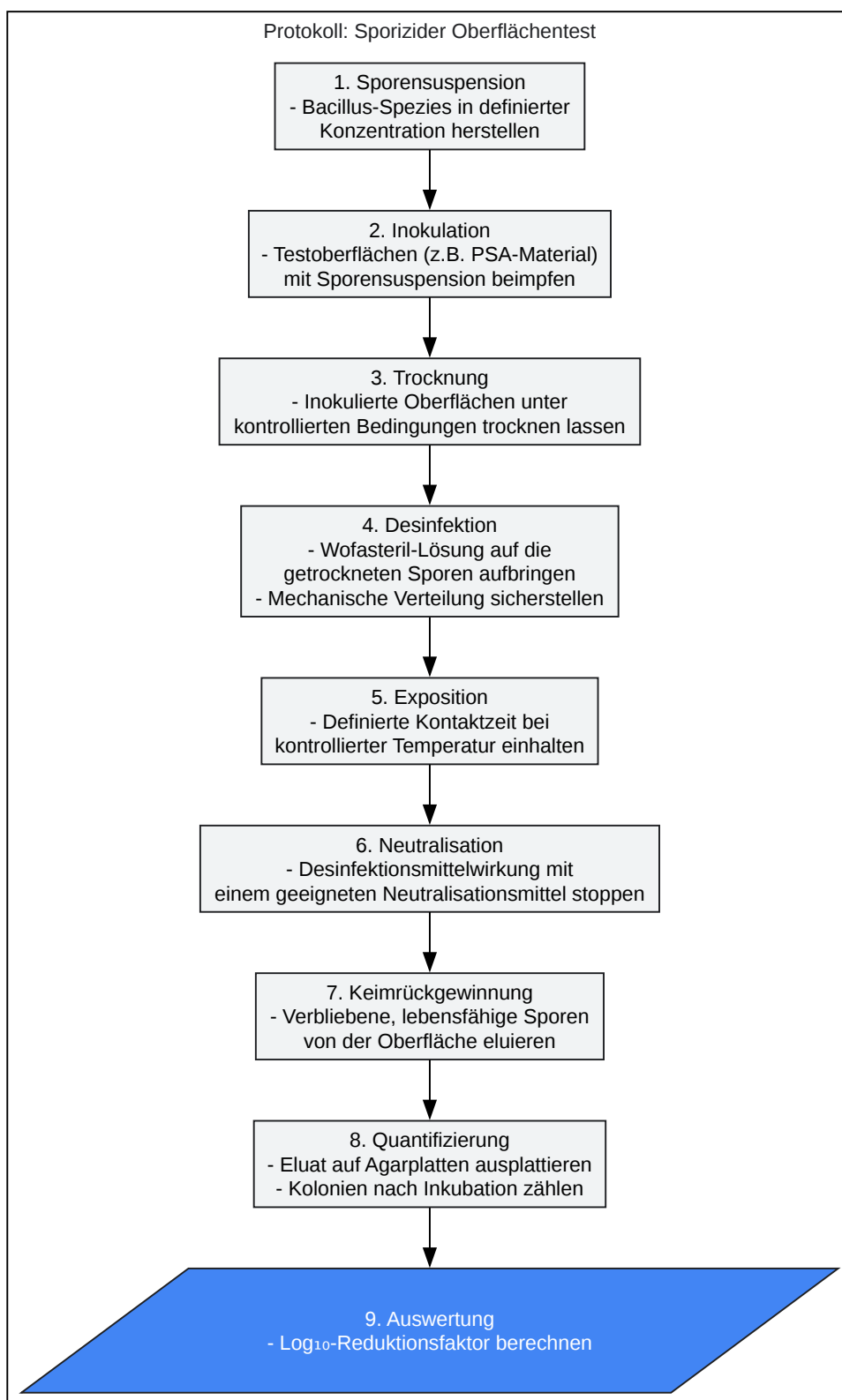
Für eine umfassende Dekontamination ganzer Räume inklusive schwer zugänglicher Bereiche eignet sich die Verdampfung. Die Variante **Wofasteril® SC** wurde speziell für diesen Zweck entwickelt.[\[10\]](#)

Protokoll-Eckpunkte:

- Vorbereitung: Der zu dekontaminierende Raum muss abgedichtet werden.
- Lösung: Eine 80%ige (v/v) **Wofasteril® SC** Lösung wird angesetzt.[\[10\]](#)
- Dosierung: Pro Kubikmeter Raumvolumen werden 20–30 ml der Lösung benötigt.[\[10\]](#)
- Verdampfung: Die Lösung wird in einem geeigneten Gerät bei bis zu 103 °C verdampft, bis ca. 60 % des Füllvolumens verdampft sind.[\[10\]](#)
- Einwirkzeit: Die empfohlene Kontaktzeit beträgt 1-2 Stunden.[\[10\]](#)

Experimentelles Protokoll zur Wirksamkeitsprüfung (Beispiel)

Die in Tabelle 1 zitierten Daten wurden mittels eines standardisierten Oberflächentests gewonnen. Ein solches Protokoll ist entscheidend für die Validierung der Desinfektionsmittelwirksamkeit unter praxisnahen Bedingungen.



[Click to download full resolution via product page](#)

Workflow eines experimentellen Protokolls zur sporiziden Wirksamkeitsprüfung.

Zusammenfassung

Wofasteril ist ein hochwirksames Desinfektionsmittel auf Peressigsäurebasis mit einem breiten antimikrobiellen Spektrum, das für die anspruchsvollen Bedingungen in pharmazeutischen Reinräumen geeignet ist. Seine starke sporizide Wirkung, der unspezifische Oxidationsmechanismus, der Resistenzen verhindert, und die umweltverträglichen Zerfallsprodukte machen es zu einer zuverlässigen Wahl für die Aufrechterhaltung aseptischer Bedingungen. Die Anwendung im Kombinationsverfahren mit alcapur® verbessert zudem die Materialverträglichkeit und Anwendersicherheit. Die Implementierung muss stets im Rahmen validierter Reinigungs- und Desinfektionsprotokolle erfolgen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Wofasteril® - KESLA HYGIENE AG [kesla.de]
- 2. Wofasteril® Premium - KESLA HYGIENE AG [kesla.de]
- 3. Wofasteril® classic - KESLA HYGIENE AG [kesla.de]
- 4. kesla.de [kesla.de]
- 5. Wofasteril® - KESLA HYGIENE AG [kesla.de]
- 6. Evaluation of Sporicidal Disinfectants for the Disinfection of Personal Protective Equipment During Biological Hazards - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Wofasteril® SC - KESLA HYGIENE AG [kesla.de]
- To cite this document: BenchChem. [Wofasteril formulation for use in pharmaceutical cleanrooms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220858#wofasteril-formulation-for-use-in-pharmaceutical-cleanrooms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com